

Application Notes and Protocols for Assessing ETX1317 Sodium Efficacy in Animal Models

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Compound of Interest

Compound Name: ETX1317 sodium

Cat. No.: B1192677

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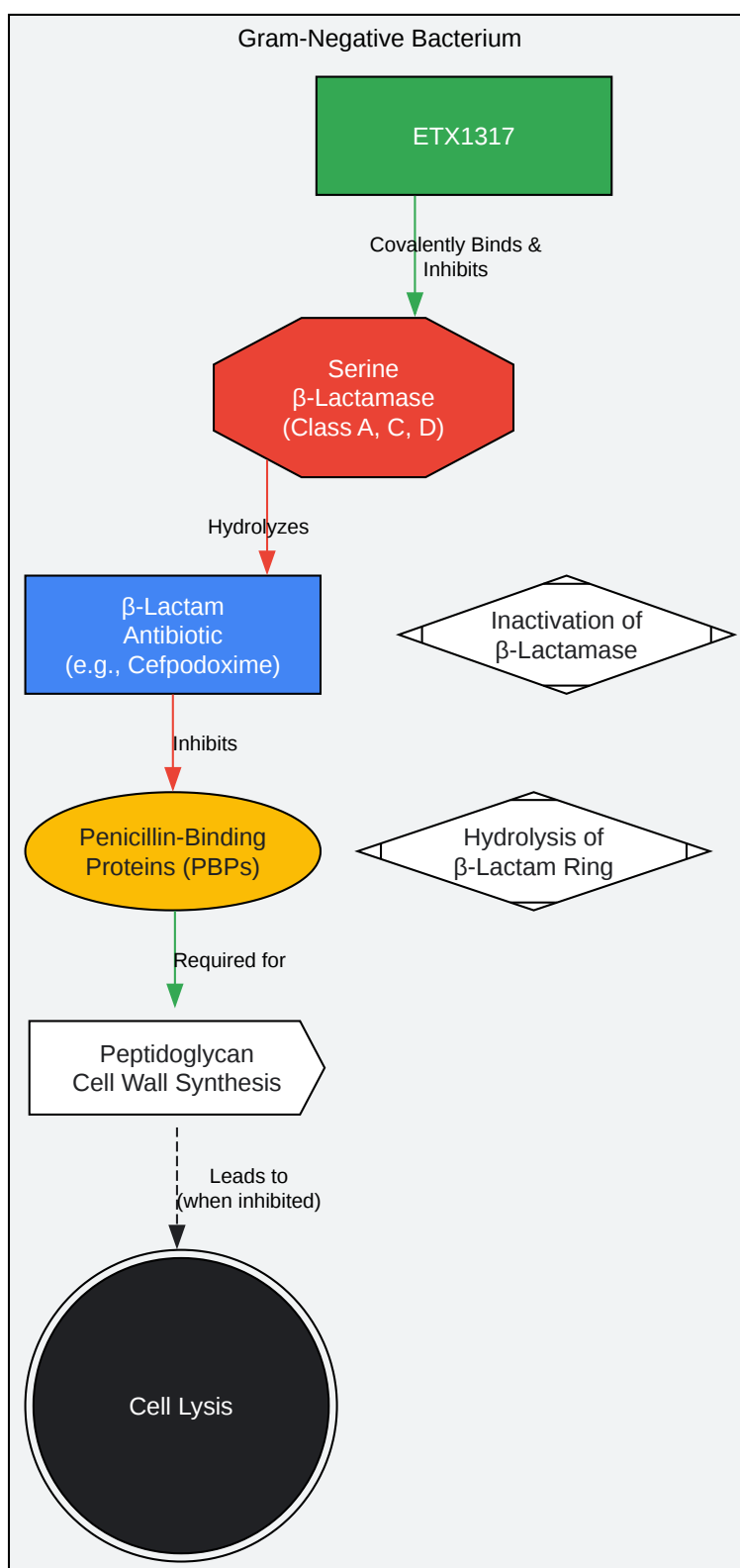
For Researchers, Scientists, and Drug Development Professionals

Introduction

ETX1317 is a novel, broad-spectrum diazabicyclooctane (DBO) β -lactamase inhibitor with potent activity against Ambler class A, C, and D serine β -lactamases. It is developed as an orally bioavailable prodrug, ETX0282, which is rapidly converted to the active ETX1317 in vivo. In combination with an oral β -lactam antibiotic such as cefpodoxime (administered as the prodrug cefpodoxime proxetil, CPDP), ETX1317 restores its efficacy against many multidrug-resistant (MDR) Gram-negative bacteria, including extended-spectrum β -lactamase (ESBL) and carbapenemase-producing Enterobacterales.[1][2] These application notes provide detailed protocols for assessing the in vivo efficacy of the ETX0282/CPDP combination in established murine infection models.

Mechanism of Action: β -Lactamase Inhibition

ETX1317 functions as a reversible, covalent inhibitor of serine β -lactamases. The catalytic serine residue in the active site of the β -lactamase enzyme attacks the cyclic urea core of ETX1317. This leads to the formation of a stable, covalent acyl-enzyme complex, which effectively inactivates the enzyme and prevents it from hydrolyzing the β -lactam ring of the partner antibiotic. This allows the β -lactam antibiotic to exert its bactericidal effect by inhibiting penicillin-binding proteins (PBPs) involved in cell wall synthesis.



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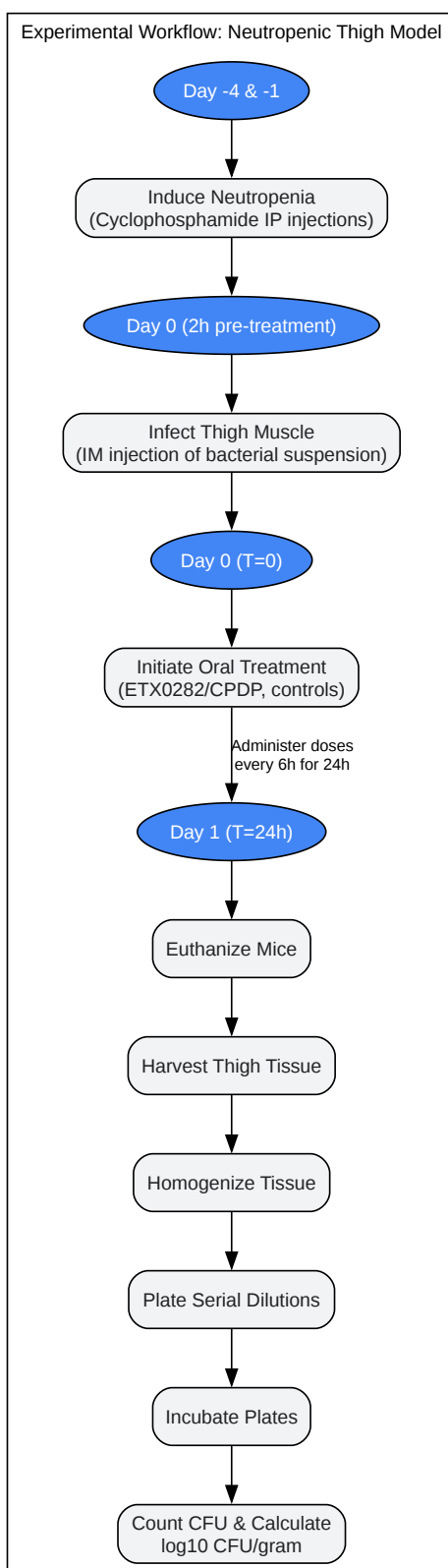
Figure 1: Mechanism of Action of ETX1317 in Combination with a β -Lactam Antibiotic.

Key Animal Models for Efficacy Assessment

The neutropenic murine thigh infection model is a standard for evaluating the efficacy of antibacterial agents against systemic infections. Additionally, given the clinical target of complicated urinary tract infections (cUTIs) for the ETX0282/CPDP combination, the murine ascending urinary tract infection model is highly relevant.

Neutropenic Murine Thigh Infection Model

This model is used to determine the reduction in bacterial load in thigh muscle tissue following treatment.



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References

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- 2. Pharmacokinetic/Pharmacodynamic Determination and Preclinical Pharmacokinetics of the β -Lactamase Inhibitor ETX1317 and Its Orally Available Prodrug ETX0282 - PMC [pmc.ncbi.nlm.nih.gov]
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